

3',5'-Dimethoxybiphenyl-3-ol molecular weight and formula

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Compound of Interest

Compound Name: 3',5'-Dimethoxybiphenyl-3-ol

Cat. No.: B3290886

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Technical Data Sheet: 3',5'-Dimethoxybiphenyl-3-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides essential physicochemical data for **3',5'-Dimethoxybiphenyl-3-ol**, a biphenyl derivative with potential applications in organic synthesis and medicinal chemistry. The information presented herein is crucial for researchers engaged in compound characterization, reaction stoichiometry, and analytical method development.

Physicochemical Properties

The molecular formula and molecular weight of **3',5'-Dimethoxybiphenyl-3-ol** have been determined based on its chemical structure. As an isomer of 3,5-dimethoxybiphenyl-4-ol, it shares the same molecular formula and a virtually identical molecular weight[1].

Parameter	Value
Molecular Formula	C ₁₄ H ₁₄ O ₃
Molecular Weight	230.26 g/mol

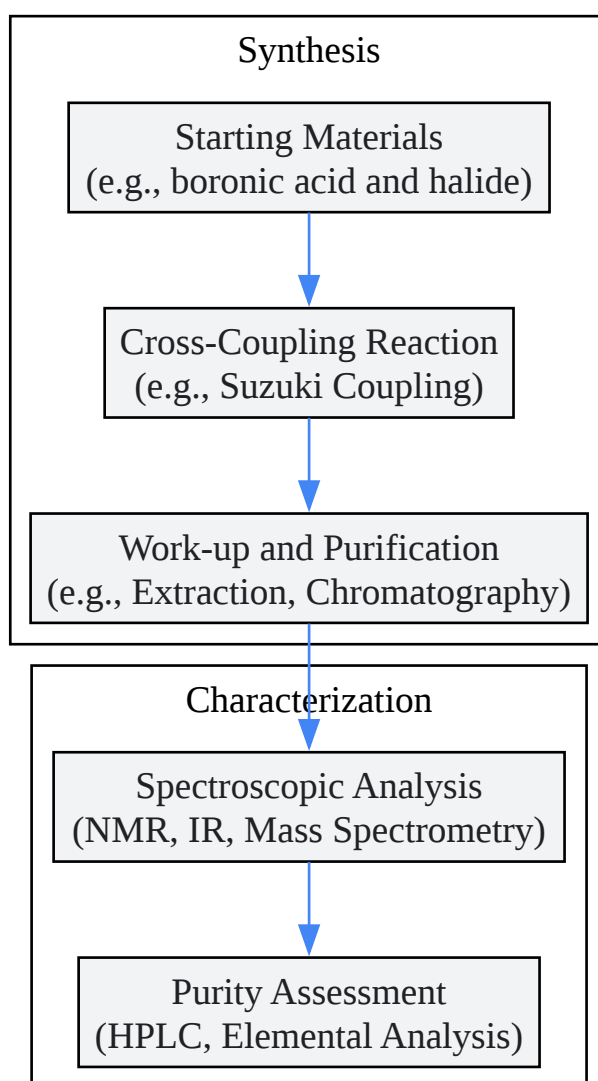
Structural Information

The chemical structure of **3',5'-Dimethoxybiphenyl-3-ol** consists of a biphenyl core. One phenyl ring is substituted with a hydroxyl group at the 3-position, while the second phenyl ring bears two methoxy groups at the 3'- and 5'-positions.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of biphenyl derivatives can be extensive and are best referenced from peer-reviewed chemical literature. The synthesis of similar compounds often involves cross-coupling reactions, such as the Suzuki or Negishi coupling, between appropriately substituted phenylboronic acids (or esters) and phenyl halides.

General Workflow for Synthesis and Characterization:

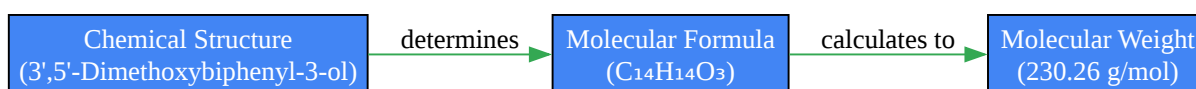


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Caption: A generalized workflow for the synthesis and characterization of biphenyl compounds.

Logical Relationship of Physicochemical Parameters

The determination of the molecular weight of a compound is directly dependent on its molecular formula, which is in turn derived from its structural formula.



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Caption: The logical flow from chemical structure to molecular weight determination.

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References

- 1. Cas 3687-28-3,3,5-dimethoxybiphenyl-4-ol | lookchem [lookchem.com]
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